

Triethylgermane: A Technical Guide to its Physical and Chemical Properties

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Compound of Interest

Compound Name: Triethylgermane

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Introduction

Triethylgermane ($(\text{C}_2\text{H}_5)_3\text{GeH}$), a prominent organogermanium compound, serves as a versatile reagent in chemical synthesis.^[1] It is recognized for its role as a reducing agent and its application in hydrogermylation reactions, which are pivotal in the formation of carbon-germanium bonds.^[1] This document provides a comprehensive overview of the physical and chemical properties of **triethylgermane**, detailed experimental protocols, and an exploration of its reactivity, tailored for professionals in research and development.

Physical and Chemical Properties

Triethylgermane is a clear, colorless liquid that is highly flammable and sensitive to moisture.^{[2][3]} The fundamental physical and chemical characteristics of **triethylgermane** are summarized below.

General Properties

Property	Value	Source(s)
Chemical Formula	C ₆ H ₁₆ Ge	[2]
Molecular Weight	160.83 g/mol	[1][2]
CAS Number	1188-14-3	[1]
Appearance	Colorless Liquid	[2]

Physicochemical Data

Property	Value	Source(s)
Boiling Point	122 °C (at atmospheric pressure)121-122 °C (at 20 mmHg)	[1]
Density	0.994 g/mL at 25 °C	[1]
Refractive Index (n ₂₀ /D)	1.433	[1]
Flash Point	8 °C (46.4 °F) - closed cup	[2]
Solubility	While generally considered insoluble in water, one source indicates solubility of 46 g/100 mL at 26°C. It reacts slowly with moisture.	

Reactivity and Chemical Behavior

Triethylgermane is a stable compound when stored under a dry, inert atmosphere in sealed containers.[4] However, it exhibits reactivity with a variety of substances. It is incompatible with alkalis, oxidizing agents, metal salts, precious metals, chlorine, and bromine.[4] When exposed to alkalis or protic materials like water and alcohol, particularly in the presence of metal salts such as aluminum chloride or precious metals like platinum, it can generate small quantities of hydrogen gas.[4] Hazardous decomposition of **triethylgermane** can produce hydrogen, formaldehyde, carbon monoxide, organic acid vapors, and germanium dioxide.[4]

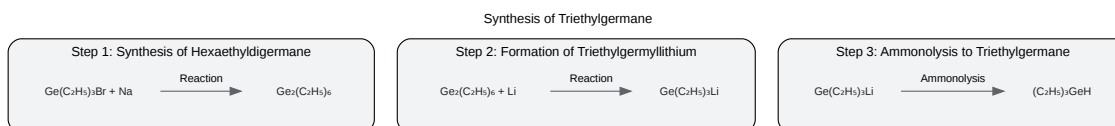
As a reducing agent, **triethylgermane** is capable of donating a hydride, a property leveraged in various organic transformations. Its utility also extends to hydrogermylation reactions, where it adds across carbon-carbon multiple bonds to form new organogermanium compounds.^[1]

Experimental Protocols

Synthesis of Triethylgermane

A common laboratory-scale synthesis of **triethylgermane** is a three-step process.^[1]

Experimental Workflow for Triethylgermane Synthesis



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Caption: A three-step workflow for the synthesis of **triethylgermane**.

Methodology:

- **Synthesis of Hexaethyldigermane:** Triethylgermanium bromide ($\text{Ge}(\text{C}_2\text{H}_5)_3\text{Br}$) is reacted with sodium metal to yield hexaethyldigermane ($\text{Ge}_2(\text{C}_2\text{H}_5)_6$).^[1] This reaction is typically carried out in an inert solvent under anhydrous conditions.
- **Formation of Triethylgermyllithium:** The hexaethyldigermane produced in the first step is then treated with lithium metal to form triethylgermyllithium ($\text{Ge}(\text{C}_2\text{H}_5)_3\text{Li}$).^[1]

- Ammonolysis to **Triethylgermane**: Finally, the ammonolysis of triethylgermyllithium yields the desired product, **triethylgermane** ($(\text{C}_2\text{H}_5)_3\text{GeH}$).^[1]

Purification

Detailed, specific protocols for the purification of **triethylgermane** are not readily available in the provided search results. However, general methods for the purification of germane compounds can be adapted. A patented process for germane purification involves passing the crude product through a series of adsorbent columns to remove impurities such as water, carbon dioxide, and other germanium-containing byproducts.^[5] For laboratory scale, fractional distillation under reduced pressure and an inert atmosphere would be a suitable method for purifying **triethylgermane**, given its liquid state and boiling point.

Handling and Storage

Proper handling and storage of **triethylgermane** are crucial due to its flammability and reactivity.

- Storage: Store in a cool, well-ventilated area in tightly sealed containers under a dry, inert atmosphere.^[4] It should be kept away from heat, sparks, open flames, and other sources of ignition.^[4] The storage area should be designated as a flammables area.
- Handling: Use in a well-ventilated area, preferably in a fume hood.^[4] Avoid contact with eyes, skin, and clothing, and do not breathe vapors.^[4] All equipment should be properly grounded to prevent static discharge.^[4] Use non-sparking tools.^[4] Personal protective equipment, including safety goggles, chemical-resistant gloves, and a lab coat, should be worn.^[4]

Spectroscopic Characterization

While specific spectra for **triethylgermane** were not found, the expected spectral characteristics can be inferred from related organogermanium compounds and general principles of spectroscopy.

¹H NMR Spectroscopy

The proton NMR spectrum of **triethylgermane** is expected to show signals corresponding to the ethyl groups and the germanium-bound hydride. The ethyl groups would likely appear as a

quartet for the methylene ($-\text{CH}_2-$) protons and a triplet for the methyl ($-\text{CH}_3$) protons, due to spin-spin coupling. The hydride proton (Ge-H) would appear as a distinct singlet, likely in the range of 3-5 ppm.

^{13}C NMR Spectroscopy

The carbon NMR spectrum would be expected to show two signals corresponding to the two non-equivalent carbon atoms of the ethyl groups: one for the methylene carbons and one for the methyl carbons.

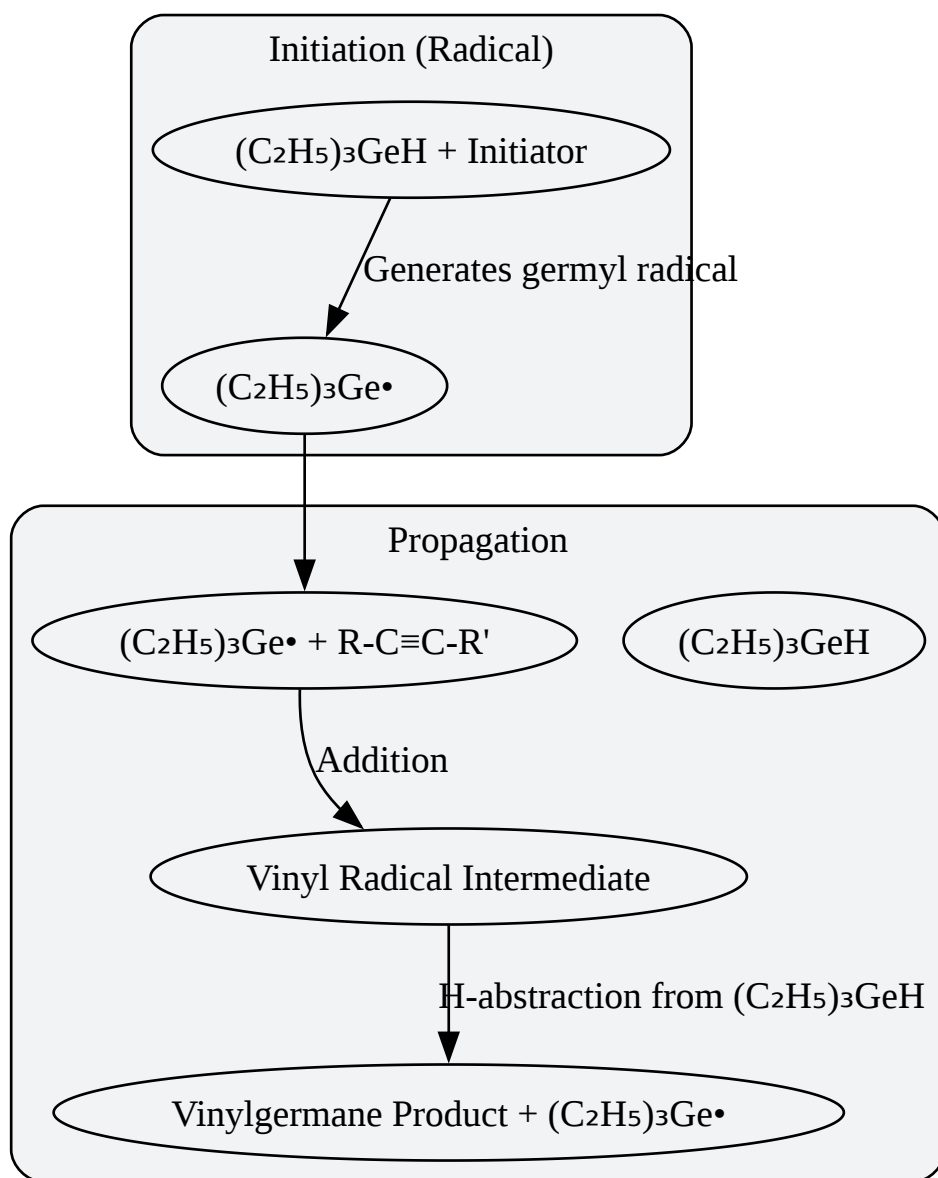
IR Spectroscopy

The infrared spectrum of **triethylgermane** would be characterized by C-H stretching and bending vibrations of the ethyl groups. A key feature would be the Ge-H stretching vibration, which is typically observed in the range of 2000-2100 cm^{-1} .

Key Reactions and Mechanisms

Hydrogermylation

Hydrogermylation is a significant reaction of **triethylgermane**, involving the addition of the Ge-H bond across a multiple bond.^[1] A representative example is the reaction with an alkyne.



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